

In-Depth Technical Guide to Disperse Blue 35: Nomenclature, Properties, and Methodologies

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Compound of Interest

Compound Name: *C.I. Disperse Blue 35*

Cat. No.: *B087788*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the disperse dye known as Disperse Blue 35. It covers its complex nomenclature and synonyms, key physicochemical properties, and available experimental protocols for its application in textile dyeing. While the dye has been noted in literature for potential applications in cell staining and for its antimicrobial properties, detailed experimental protocols for these specific uses are not readily available in published scientific literature.

Nomenclature and Synonyms

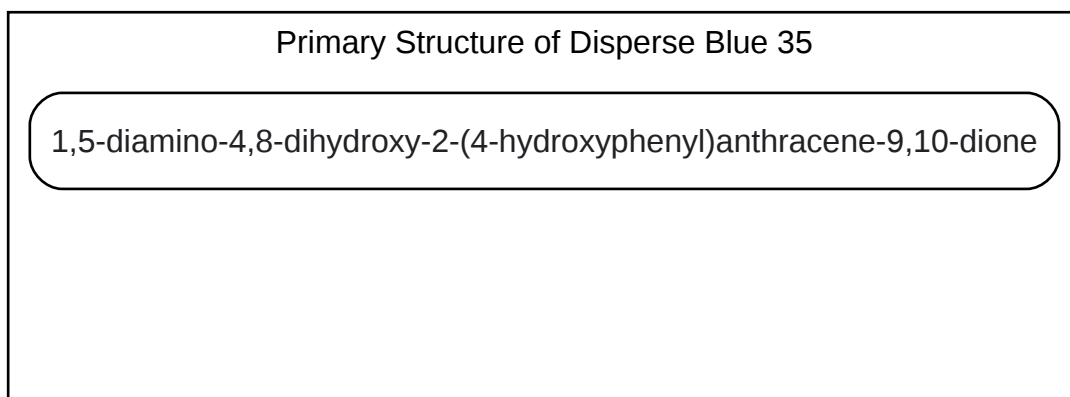
Disperse Blue 35 is a designation for an anthraquinone-based dye. It is important for researchers to be aware that the commercial product can be a mixture of related chemical structures. The primary, specifically defined chemical entity is 1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione. However, the designation "Disperse Blue 35" is also commonly used in technical literature and commerce to refer to a mixture of methylated derivatives of 1,8-diamino-4,5-dihydroxyanthraquinone. This ambiguity necessitates careful consideration of the specific product being used in any experimental context.

Below is a summary of the nomenclature and identifiers for Disperse Blue 35.

Identifier Type	Value
Primary IUPAC Name	1,5-diamino-4,8-dihydroxy-2-(4-hydroxyphenyl)anthracene-9,10-dione[1][2]
Alternative Structure Basis	Methylated derivatives of 1,8-diamino-4,5-dihydroxyanthraquinone[3][4][5]
Common Synonyms	C.I. Disperse Blue 35, Disperse Blue 73, C.I. 61505, DISPERSE BLUE BGL, Intrasil Blue R, Palanil Blue GL, Terasil Blue R, Foron Blue SBGL, Artisil Blue BGL, Resolin Blue BSL, Serilene Blue BGS, Dianix Blue BG-P, Dianix Blue S-BG, Dispersol Navy B-T, Polycron Dark Blue T, Polycron Dark Blue TG, Samaron Blue TR, Navilene Navy BT, Akasperse Navy Blue T 200[1][6][7]
CAS Registry Numbers	12222-75-2 (non-specific), 31529-83-6 (for the primary structure), 12222-78-5[1]
Molecular Formula	C ₂₀ H ₁₄ N ₂ O ₅ (for the primary structure)[1]
Molecular Weight	362.34 g/mol (for the primary structure)[8]

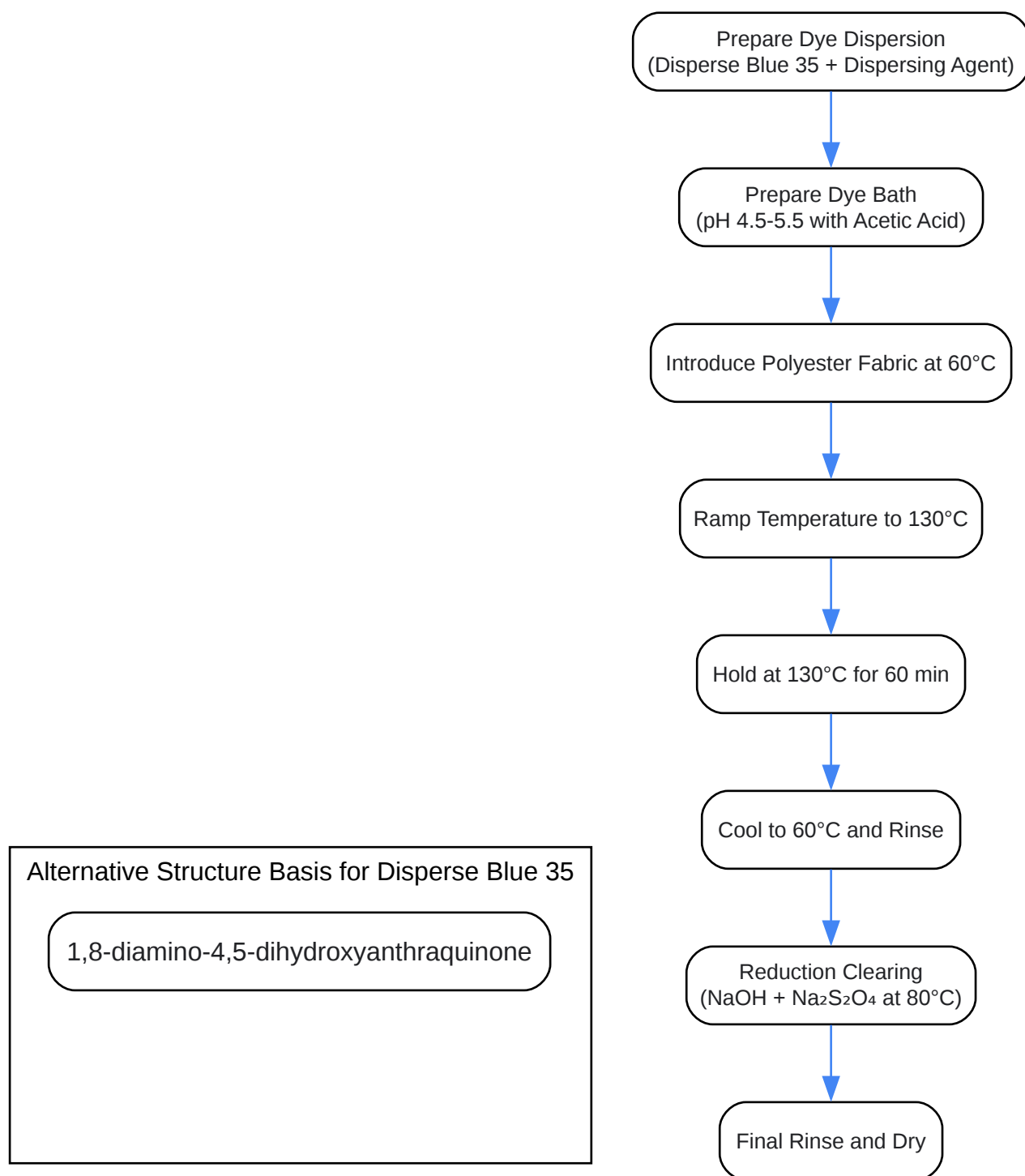
Chemical Structures

The following diagrams illustrate the primary chemical structure associated with Disperse Blue 35 and the foundational structure for its common alternative form.



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Caption: Chemical structure of the primary component of Disperse Blue 35.

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References

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